

A Comprehensive Technical Guide to (R)-1-N-Boc-piperidine-2-ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-1-N-Boc-piperidine-2-ethanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **(R)-1-N-Boc-piperidine-2-ethanol**, a chiral piperidine derivative commonly utilized as a versatile building block in the synthesis of complex molecules and active pharmaceutical ingredients. Its unique structural features, combining a Boc-protected amine and a primary alcohol on a chiral piperidine scaffold, make it a valuable intermediate in medicinal chemistry and drug discovery.

Chemical Properties and Identification

(R)-1-N-Boc-piperidine-2-ethanol is characterized by the following molecular formula and weight. The tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen enhances its solubility in organic solvents and allows for controlled reactions in subsequent synthetic steps.

Parameter	Value	References
Molecular Formula	C ₁₂ H ₂₃ NO ₃	[1] [2] [3]
Molecular Weight	229.32 g/mol	[1] [2] [3]
CAS Number	250249-85-5	[1] [3]

Synthesis Protocol

A general and efficient method for the preparation of **(R)-1-N-Boc-piperidine-2-ethanol** involves the reduction of the corresponding carboxylic acid, (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid.

Reduction of (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid

This protocol details the reduction of the carboxylic acid to the primary alcohol using lithium aluminium hydride (LAH), a potent reducing agent.

Materials:

- (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid
- Anhydrous Dichloromethane (CH_2Cl_2)
- Lithium aluminium hydride (LAH) 2.0 M solution in THF
- Ethyl acetate
- Saturated sodium bicarbonate (NaHCO_3) solution
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Argon gas

Procedure:

- Dissolve (R)-2-(1-(tert-butoxycarbonyl)piperidin-2-yl)acetic acid (e.g., 2.0 g, 8.7 mmol) in anhydrous CH_2Cl_2 (20 mL) in a reaction vessel.[\[1\]](#)
- Under an inert argon atmosphere, add a 2.0 M solution of lithium aluminium hydride in THF (e.g., 7.23 mL, 13.05 mmol) dropwise to the solution.[\[1\]](#)

- Heat the reaction mixture to 55 °C and stir for 4 hours.[1]
- After the reaction is complete, cool the mixture to room temperature.[1]
- Dilute the mixture with ethyl acetate (20 mL).[1]
- Carefully quench the reaction by adding saturated NaHCO₃ solution (3 mL).[1]
- Concentrate the resulting solution under reduced pressure to remove the solvents.[1]
- Add CH₂Cl₂ (20 mL) to the residue.[1]
- Wash the organic layer sequentially with water and brine.[1]
- Dry the organic layer over anhydrous Na₂SO₄. [1]
- Concentrate the dried organic layer under reduced pressure to yield (R)-1-N-Boc-piperidin-2-yl-ethanol as a light-colored oil.[1] A typical yield for this procedure is approximately 91.9%. [1]

Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **(R)-1-N-Boc-piperidine-2-ethanol** from its carboxylic acid precursor.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to (R)-1-N-Boc-piperidine-2-ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b152149#r-1-n-boc-piperidine-2-ethanol-molecular-weight-and-formula]

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